

# Protocol for total synthesis of the Cetoniacytone B molecule

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# Protocol for the Biosynthesis of Cetoniacytone B

Note to the Reader: As of the current date, a chemical total synthesis protocol for the **Cetoniacytone B** molecule has not been reported in peer-reviewed scientific literature. The information available exclusively pertains to the biosynthesis of the closely related molecule, Cetoniacytone A, and its deacetylated analog, **Cetoniacytone B**, by the endosymbiotic bacterium Actinomyces sp. strain Lu 9419.[1][2][3][4] This document provides a detailed overview of this natural biosynthetic pathway.

### **Application Notes**

#### Background:

Cetoniacytone A and B are aminocyclitol antibiotics produced by an Actinomyces species isolated from the intestines of the rose chafer beetle (Cetonia aurata).[3][5] These compounds exhibit significant cytotoxic activity against selected tumor cell lines.[3] Structurally,

Cetoniacytone B is the deacetylated precursor to Cetoniacytone A.[1] The core C7N aminocyclitol skeleton is synthesized via the pentose phosphate pathway, starting from a heptulose phosphate intermediate.[3] A dedicated gene cluster, termed the 'cet' cluster, encodes the suite of enzymes responsible for this intricate biosynthesis.[1][2]

Biosynthetic Strategy:



The biosynthesis of the cetoniacytone core begins with the cyclization of a sugar phosphate precursor, sedoheptulose 7-phosphate, into a C7-cyclitol intermediate. This is followed by a series of enzymatic modifications including epimerization, oxidation, transamination, and dehydration to construct the core structure. The pathway culminates in an acetylation step to yield Cetoniacytone A. **Cetoniacytone B** is formed when this final acetylation step is omitted.

## Key Biosynthetic Enzymes and Pathway Intermediates

The following table summarizes the key enzymes encoded by the cet biosynthetic gene cluster and their proposed functions in the formation of Cetoniacytone A and B.



Gene	Protein	Proposed Function
cetA	2-epi-5-epi-valiolone synthase	Catalyzes the cyclization of sedoheptulose 7-phosphate to form the initial cyclitol intermediate, 2-epi-5-epi-valiolone.[1][2][4]
cetB	2-epi-5-epi-valiolone epimerase	An epimerase that converts 2- epi-5-epi-valiolone into its stereoisomer, 5-epi-valiolone. [1][2][4]
cetL	Pyranose oxidase homolog	Proposed to oxidize the C-2 hydroxyl group of 5-epi-valiolone to a keto group, preparing it for amination.[1]
cetM / cetH	Aminotransferases	Catalyze the introduction of an amino group at the C-2 position, a key step in forming the aminocyclitol core.[1]
cetF1, cetF2, cetG	Oxidoreductases	Believed to be involved in subsequent oxidation and dehydration steps to form the final core structure.[1][2]
cetD	Acyltransferase	Catalyzes the final acetylation of the amino group to produce Cetoniacytone A.[1][2]

## **Proposed Biosynthetic Protocol (Enzymatic Steps)**

The following steps outline the proposed biosynthetic pathway leading to **Cetoniacytone B**.

• Cyclization: The pathway is initiated by the enzyme CetA, a 2-epi-5-epi-valiolone synthase, which catalyzes the cyclization of the primary metabolite sedoheptulose 7-phosphate to form the key intermediate, 2-epi-5-epi-valiolone.[2][4]



- Epimerization: The glyoxalase-like protein CetB functions as a dedicated 2-epi-5-epi-valiolone epimerase, converting 2-epi-5-epi-valiolone to 5-epi-valiolone.[1][4]
- Oxidation and Amination: A series of subsequent modifications are proposed to occur. This
  includes the oxidation of the C-2 hydroxyl group of 5-epi-valiolone by an oxidase (likely
  CetL), followed by a transamination reaction catalyzed by one of the aminotransferases
  (CetH or CetM) to introduce the C-2 amino group.[1]
- Core Structure Finalization: Further modifications, including dehydration and epoxidation, are carried out by a series of oxidoreductases (CetF1, CetF2, CetG) to yield the final, unacetylated core molecule, Cetoniacytone B.[1]
- Terminal Acetylation (for Cetoniacytone A): In the biosynthesis of Cetoniacytone A, the
  pathway concludes with the acetylation of the C-2 amino group, a reaction catalyzed by the
  acyltransferase CetD.[1] The absence of this step results in the accumulation of
  Cetoniacytone B.

### **Visualized Biosynthetic Workflow**

The following diagram illustrates the proposed biosynthetic pathway for Cetoniacytone A and the branch point leading to **Cetoniacytone B**.



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Caption: Proposed biosynthetic pathway of Cetoniacytone A and B.

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